

Technical Guide: Spectroscopic Characterization of 2-Fluoro-6-methoxyphenylhydrazine

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Compound of Interest

Compound Name: 2-Fluoro-6-methoxyphenylhydrazine

Cat. No.: B13603338

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Executive Summary & Compound Profile

2-Fluoro-6-methoxyphenylhydrazine is a trisubstituted benzene derivative characterized by an electron-rich hydrazine moiety flanked by an electron-withdrawing fluorine atom and an electron-donating methoxy group. This "push-pull" electronic environment creates unique spectroscopic signatures, particularly in

F and

C NMR, due to through-bond scalar coupling (

-coupling).

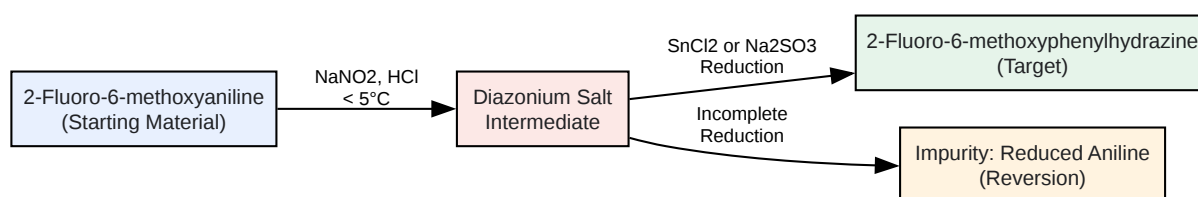
Physicochemical Identifiers

Parameter	Value
IUPAC Name	(2-Fluoro-6-methoxyphenyl)hydrazine
Molecular Formula	
Molecular Weight	156.16 g/mol
Appearance	Off-white to pale brown solid (typically stored as HCl salt)
Solubility	DMSO, Methanol (High); Water (Moderate for salt); (Low for salt)

Synthesis & Purity Context (Origin of Impurities)

Understanding the synthesis is prerequisite to interpreting the spectra, as specific impurities (anilines, diazonium byproducts) often co-elute. The standard industrial route involves the diazotization of 2-fluoro-6-methoxyaniline followed by reduction.

Synthesis Workflow (DOT Visualization)



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Figure 1: Synthetic pathway highlighting the potential for aniline impurities which appear in NMR spectra as competing aromatic signals.

Spectroscopic Analysis: Mass Spectrometry (MS)

Mass spectrometry provides the primary confirmation of molecular weight. For hydrazines, Electrospray Ionization (ESI) in positive mode is the standard.

Experimental Protocol: MS Acquisition

- Sample Prep: Dissolve 0.1 mg in 1 mL MeOH (LC-MS grade).
- Ionization: ESI+ (Positive Mode).
- Cone Voltage: 20-30 V (Keep low to prevent hydrazine fragmentation).

Data Interpretation

Ion	m/z (Observed)	Assignment	Notes
[M+H] ⁺	157.1	Protonated Molecular Ion	Base peak in soft ionization.
[M+Na] ⁺	179.1	Sodium Adduct	Common in glass-stored samples.
[M-NH ₃] ⁺	140.1	Fragment (Deamination)	Characteristic of hydrazines (loss of 17 Da).
[M-N ₂ H ₃] ⁺	124.1	Fragment (Aniline-like)	Loss of hydrazine moiety.

Infrared Spectroscopy (FT-IR)

IR is vital for confirming the integrity of the hydrazine moiety, which is prone to oxidation (forming azo compounds) or condensation.

Key Diagnostic Bands

Functional Group	Wavenumber ()	Intensity	Mode
N-H Stretch	3300 - 3450	Medium, Broad	Primary amine () and secondary amine ().
C-H Stretch (Ar)	3000 - 3100	Weak	Aromatic ring protons.
C-H Stretch (Alk)	2850 - 2950	Weak	Methoxy () group.
C=C Aromatic	1580 - 1620	Strong	Benzene ring breathing.
C-F Stretch	1150 - 1250	Strong	Aryl-Fluorine bond (Diagnostic).
C-O Stretch	1050 - 1100	Strong	Aryl-Ether bond.

Nuclear Magnetic Resonance (NMR)[1][2][3][4][5][6][7]

This is the definitive structural proof. The presence of Fluorine-19 (, spin 1/2) introduces spin-spin coupling that splits both proton and carbon signals.

Experimental Protocol: NMR Preparation

- Solvent: DMSO-

is recommended over

.

- Reason: Hydrazine salts are insoluble in chloroform. Free bases oxidize rapidly in chloroform; DMSO stabilizes the exchangeable protons.

- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO peak (2.50 ppm).

A. ¹H NMR Data (400 MHz, DMSO-)

Note: Chemical shifts (

) are relative to TMS.

Position	(ppm)	Multiplicity	Integral	Coupling (in Hz)	Assignment
NH/NH ₂	8.5 - 9.5	Broad Singlet	3H	-	Hydrazine protons (Exchangeable with D ₂ O).
Ar-H (C5)	6.80 - 6.95	Multiplet	1H		Para to Hydrazine.
Ar-H (C3)	6.60 - 6.75	Doublet of Doublets	1H		Ortho to Fluorine.
Ar-H (C4)	6.45 - 6.60	Triplet/Multiplet	1H		Meta to Fluorine.
O-CH ₃	3.75 - 3.85	Singlet	3H	-	Methoxy group (Shielded).

Critical Analysis:

- The NH protons are extremely sensitive to pH and water content. In the HCl salt, these may appear as a very broad hump >9 ppm.
- The Methoxy singlet at ~3.8 ppm is the cleanest integration standard to determine purity.

B. C NMR Data (100 MHz, DMSO-)

Carbon signals will appear as doublets due to

coupling.

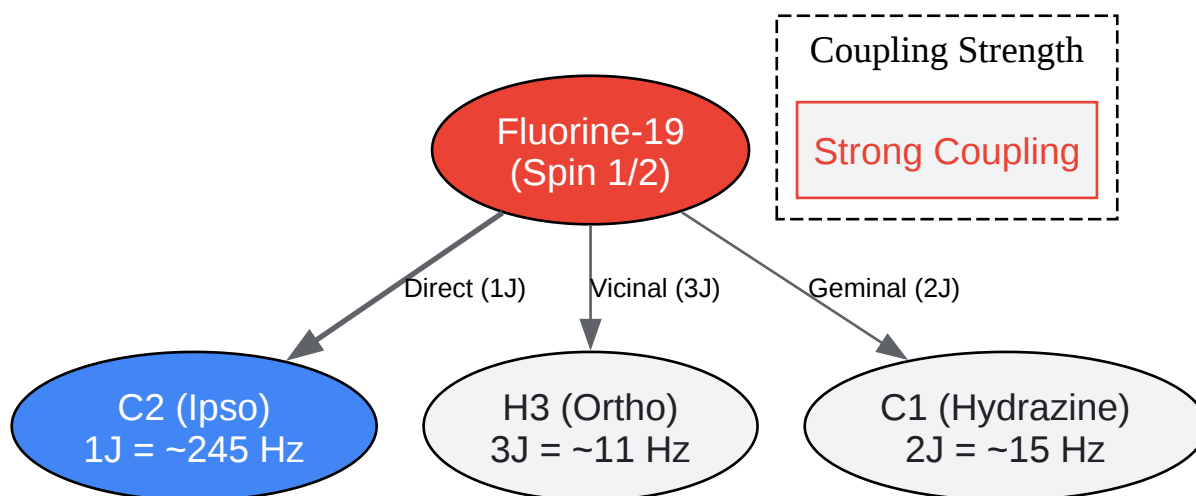
Carbon	(ppm)	Splitting	(Hz)	Assignment
C-F (C2)	150 - 155	Doublet	~245 ()	Direct attachment to Fluorine.
C-OMe (C6)	145 - 148	Doublet	~10 ()	Ortho to Hydrazine, Meta to Fluorine.
C-NH (C1)	125 - 130	Doublet	~15 ()	Ipsso carbon.
Ar-C (C4)	120 - 125	Doublet	~9 ()	Meta to Fluorine.
Ar-C (C3/5)	105 - 115	Doublet	~20 ()	Ortho/Para positions.
OMe	56.0	Singlet	-	Methoxy Carbon.

C. F NMR (376 MHz, DMSO-)

- Shift:
-120 to -125 ppm (relative to).
- Pattern: Multiplet (due to coupling with H3, H4, and H5).

Structural Logic & Coupling Diagram

The following diagram illustrates the scalar coupling network that defines the NMR splitting patterns.



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Figure 2: Spin-spin coupling network centered on the Fluorine atom, responsible for the doublet patterns in Carbon and Proton NMR.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 54356456 (Analog: 2-Fluoro-6-methoxyaniline). Retrieved from [\[Link\]](#)
- World Intellectual Property Organization (2016). Patent WO2016170009A1: Amino-substituted heterocyclic derivatives as sodium channel inhibitors. (Example 77 describes usage of **2-fluoro-6-methoxyphenylhydrazine**).[\[1\]](#) Retrieved from
- Reich, H. J. (2023). Bordwell pKa Table and NMR Data Collection. University of Wisconsin-Madison.[\[2\]](#) (Reference for standard substituent effects in NMR). Retrieved from [\[Link\]](#)

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Sources

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- 2. organicchemistrydata.org [organicchemistrydata.org]
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